

Application of Nickel(II) Dibutyldithiocarbamate as an Antioxidant in Synthetic Rubbers

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Compound of Interest

Compound Name: Nickel(II) Dibutyldithiocarbamate

Cat. No.: B086654

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Application Note & Protocol

Introduction

Nickel(II) dibutyldithiocarbamate (NDBC) is a highly effective antioxidant and antiozonant for a variety of synthetic rubbers. Its primary function is to protect elastomeric materials from degradation caused by exposure to oxygen, ozone, heat, and UV radiation, thereby extending the service life of rubber products. NDBC is particularly valued for its ability to provide protection in dynamic applications where flexing and exposure to the elements can lead to cracking and deterioration. This document provides detailed application notes, experimental protocols, and performance data for the use of NDBC as an antioxidant in synthetic rubbers. It is intended for researchers, scientists, and professionals in the fields of polymer chemistry and material science.

Physical and Chemical Properties

NDBC is a dark green powder with good stability under normal storage conditions. Key properties are summarized in the table below.

Property	Value
Chemical Name	Nickel(II) bis(N,N-dibutyldithiocarbamate)
CAS Number	13927-77-0
Molecular Formula	C ₁₈ H ₃₆ N ₂ NiS ₄
Molecular Weight	467.45 g/mol
Appearance	Dark green powder
Melting Point	86-89 °C
Solubility	Soluble in chloroform, benzene, and carbon disulfide; sparingly soluble in acetone; insoluble in water.

Applications in Synthetic Rubbers

NDBC is a versatile antioxidant recommended for use in a range of synthetic rubbers, including:

- Styrene-Butadiene Rubber (SBR)
- Nitrile-Butadiene Rubber (NBR)
- Chloroprene Rubber (CR)
- Ethylene Propylene Diene Monomer (EPDM) Rubber
- Butadiene Rubber (BR)
- Butyl Rubber (IIR)

In these elastomers, NDBC provides protection against oxidative degradation, ozone attack, and UV-induced aging. It is often used as a co-accelerator in sulfur vulcanization systems.

Quantitative Performance Data

The effectiveness of an antioxidant is typically evaluated by measuring the retention of mechanical properties after accelerated aging. The following table summarizes typical dosage levels and expected performance improvements with the use of NDBC in various synthetic rubbers. It is important to note that specific performance will vary depending on the full compound formulation and curing system.

Synthetic Rubber	Typical Dosage (phr)	Performance Metric	Without NDBC (Control)	With NDBC	Comparison with other Antioxidants
SBR	0.5 - 3.0	Retention of Tensile Strength after Aging (%)	~50-60%	>70%	Comparable or superior to some phenolic antioxidants.
NBR	1.0 - 2.0	Retention of Elongation at Break after Aging (%)	~40-50%	>60%	Offers good heat aging resistance.
CR	1.0 - 2.0	Ozone Resistance (Static/Dynamic)	Poor	Excellent	Superior to many amine-based antioxidants in preventing cracking.
EPDM	1.0 - 2.0	UV Stability	Fair	Good	Acts as an effective UV stabilizer, reducing surface degradation.

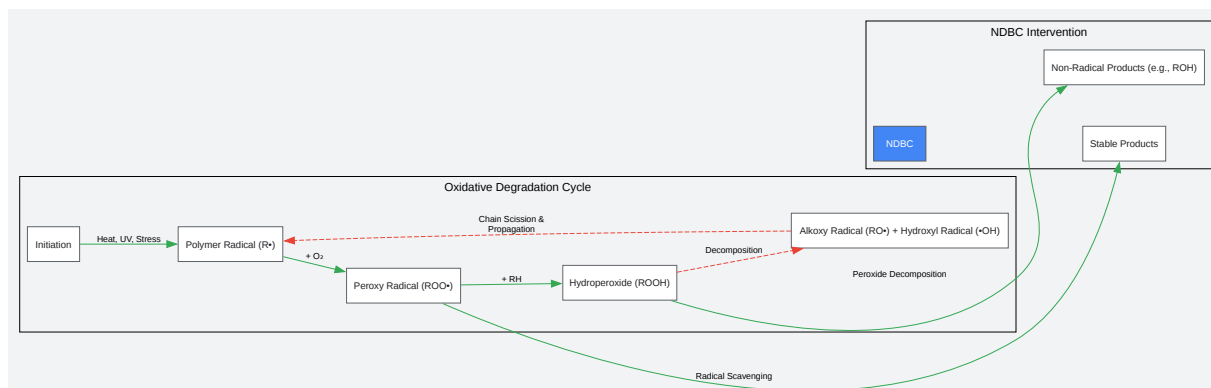
phr: parts per hundred rubber

One study on natural rubber vulcanizates exposed to ozone and sunlight under static stress found that the rubber containing **Nickel(II) dibutyldithiocarbamate** performed the best, showing only minor surface checking compared to compounds with other antioxidants like a p-phenetidine derivative, a diphenylamine product, or waxy materials which exhibited more significant checking and cracking.[1]

Antioxidant Mechanism

NDBC functions through a multi-faceted mechanism to protect synthetic rubbers from degradation. It acts as both a radical scavenger and a peroxide decomposer.

1. **Radical Scavenging:** During oxidative degradation, highly reactive free radicals ($R\bullet$) and peroxy radicals ($ROO\bullet$) are formed, which propagate a chain reaction leading to the breakdown of the polymer chains. NDBC can donate a hydrogen atom or an electron to these radicals, converting them into more stable, non-reactive species and terminating the degradation cycle.
2. **Peroxide Decomposition:** Hydroperoxides ($ROOH$) are unstable intermediates formed during oxidation that can decompose into more free radicals, accelerating the aging process. NDBC catalytically decomposes these hydroperoxides into non-radical, stable products, such as alcohols, thus preventing further chain reactions. Research suggests that alkylperoxy radicals ($ROO\bullet$) are reduced by the nickel complex to an alcohol (ROH), while the nickel complex is oxidized in the process.[2]



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Caption: Oxidative degradation cycle in synthetic rubber and the intervention points of **Nickel(II) dibutyldithiocarbamate (NDBC)**.

Experimental Protocols

The following protocols provide a general framework for evaluating the antioxidant efficacy of NDBC in a synthetic rubber formulation. Styrene-Butadiene Rubber (SBR) is used as an example.

I. Rubber Compounding

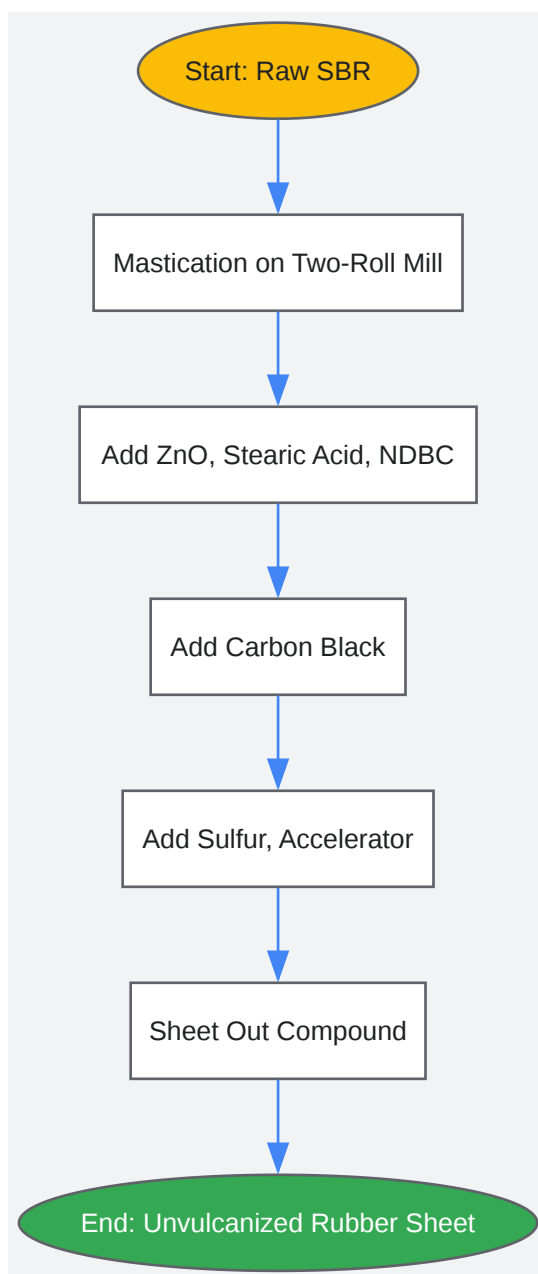
This protocol describes the preparation of a rubber compound using a two-roll mill.

Materials and Equipment:

- Styrene-Butadiene Rubber (SBR)
- Carbon Black (e.g., N330)
- Zinc Oxide (ZnO)
- Stearic Acid
- Sulfur
- Accelerator (e.g., CBS - N-Cyclohexyl-2-benzothiazolesulfenamide)
- **Nickel(II) Dibutyldithiocarbamate (NDBC)**
- Two-roll mill

Procedure:

- **Mastication:** Pass the SBR through the tight nip of the two-roll mill several times to soften it.
- **Incorporation of Activators and Antioxidant:** Add zinc oxide, stearic acid, and NDBC to the milled SBR. Ensure thorough mixing until a homogenous blend is achieved.
- **Filler Addition:** Gradually add the carbon black to the rubber compound. Continue milling until the filler is well dispersed.
- **Addition of Curatives:** Finally, add the sulfur and accelerator to the compound. Mix for a short period to ensure dispersion without initiating vulcanization (scorching).
- **Sheeting Out:** Sheet out the compounded rubber to the desired thickness for vulcanization.



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Caption: General workflow for compounding synthetic rubber with NDBC.

II. Vulcanization

This protocol outlines the curing of the rubber compound to form a vulcanized sheet.

Materials and Equipment:

- Unvulcanized rubber sheet

- Vulcanization press with heated platens
- Mold

Procedure:

- Pre-heating: Preheat the vulcanization press to the desired temperature (e.g., 150-160 °C for SBR).
- Molding: Place a weighed amount of the unvulcanized rubber sheet into the mold.
- Curing: Place the mold in the preheated press and apply pressure (e.g., 10-15 MPa). The vulcanization time will depend on the specific formulation and can be determined using a rheometer (typically $t_{90} + 2$ minutes).[\[3\]](#)[\[4\]](#)
- Cooling and Demolding: After the specified time, remove the mold from the press and cool it before demolding the vulcanized rubber sheet.

III. Accelerated Aging

This protocol is based on the ASTM D573 standard for accelerated aging of rubber in an air oven.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

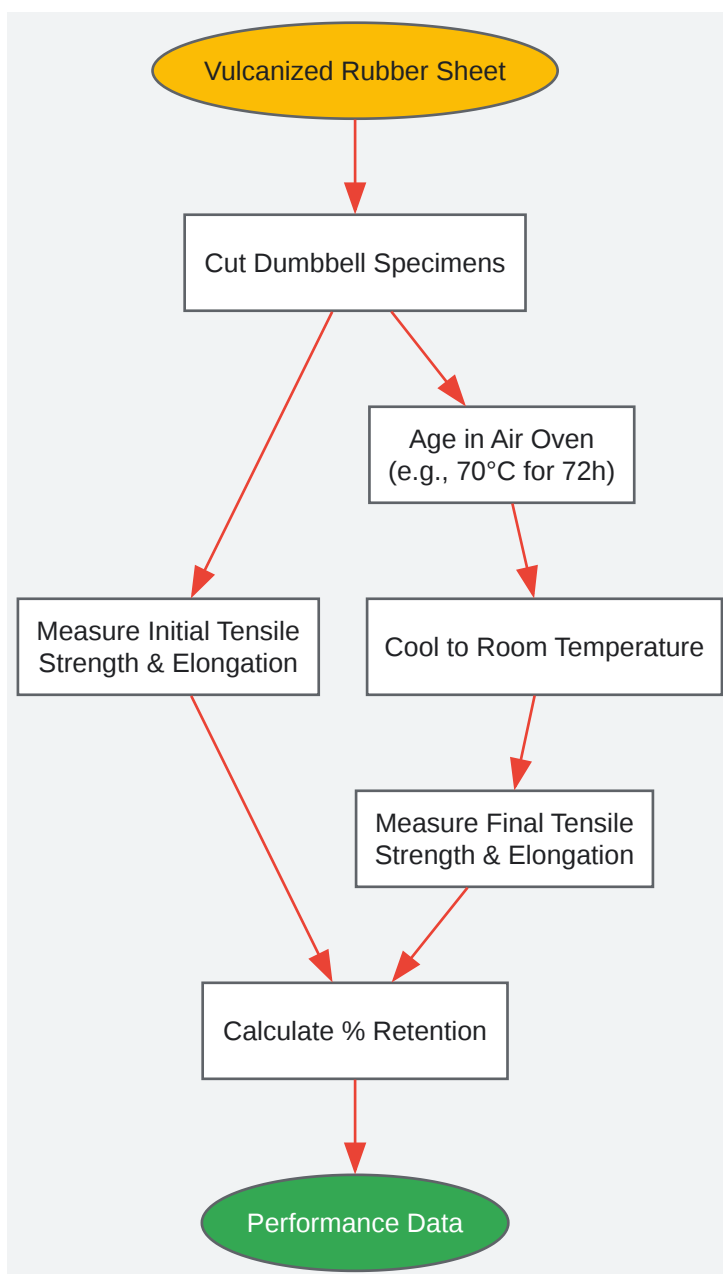
Materials and Equipment:

- Vulcanized rubber sheet
- Dumbbell-shaped die cutter
- Air-circulating oven

Procedure:

- Specimen Preparation: Cut dumbbell-shaped test specimens from the vulcanized rubber sheet using the die cutter.[\[1\]](#)[\[10\]](#)
- Initial Property Measurement: Measure the initial tensile strength and elongation at break of a set of unaged specimens according to ASTM D412.

- Aging: Suspend the remaining specimens in the preheated air-circulating oven at a specified temperature (e.g., 70 °C or 100 °C) for a defined period (e.g., 24, 48, 72 hours). Ensure the specimens are not in contact with each other.[\[1\]](#)[\[10\]](#)
- Post-Aging Conditioning: After the aging period, remove the specimens from the oven and allow them to cool to room temperature for at least 24 hours in a strain-free state.
- Final Property Measurement: Measure the tensile strength and elongation at break of the aged specimens.
- Data Analysis: Calculate the percentage retention of tensile strength and elongation at break to evaluate the antioxidant performance of NDBC.



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Caption: Experimental workflow for accelerated aging and performance evaluation.

Conclusion

Nickel(II) dibutyldithiocarbamate is a robust and versatile antioxidant for a wide array of synthetic rubbers. Its dual-action mechanism of radical scavenging and peroxide decomposition provides excellent protection against the deleterious effects of oxidative and environmental aging. The provided protocols offer a standardized approach for researchers

and scientists to evaluate the efficacy of NDBC in their specific rubber formulations, leading to the development of more durable and long-lasting elastomeric products.

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